

Personal protective equipment for handling DA-67

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: DA-67

Cat. No.: B568101

[Get Quote](#)

Information Not Available for "DA-67"

Extensive searches for a chemical designated as "**DA-67**" have not yielded any specific safety, handling, or disposal information. This designation does not correspond to a recognized chemical in publicly available databases. It is possible that "**DA-67**" is an internal company code, an abbreviation, or an incorrect identifier.

Without a standard chemical identifier, such as a Chemical Abstracts Service (CAS) number, it is not possible to provide accurate and reliable information on personal protective equipment (PPE), safe handling protocols, or disposal procedures.

General Guidance for Handling Unidentified Chemicals

In the absence of specific information, any unknown chemical should be treated with the utmost caution. Researchers, scientists, and drug development professionals are advised to adhere to the following general safety principles until the substance can be positively identified and its specific hazards are known:

- Assume the substance is hazardous. This includes potential for toxicity, flammability, corrosivity, and reactivity.
- Utilize universal Personal Protective Equipment (PPE). A comprehensive PPE plan should be implemented.

- Work in a controlled environment. All handling of the substance should be conducted in a properly functioning chemical fume hood.
- Minimize exposure. Use the smallest quantities necessary for the experiment.
- Prevent dissemination. Use appropriate containment measures to avoid spills and aerosol generation.
- Consult a Safety Data Sheet (SDS). The most critical step is to obtain the SDS from the manufacturer or supplier. The SDS will provide detailed information on the chemical's properties, hazards, and safe handling procedures.

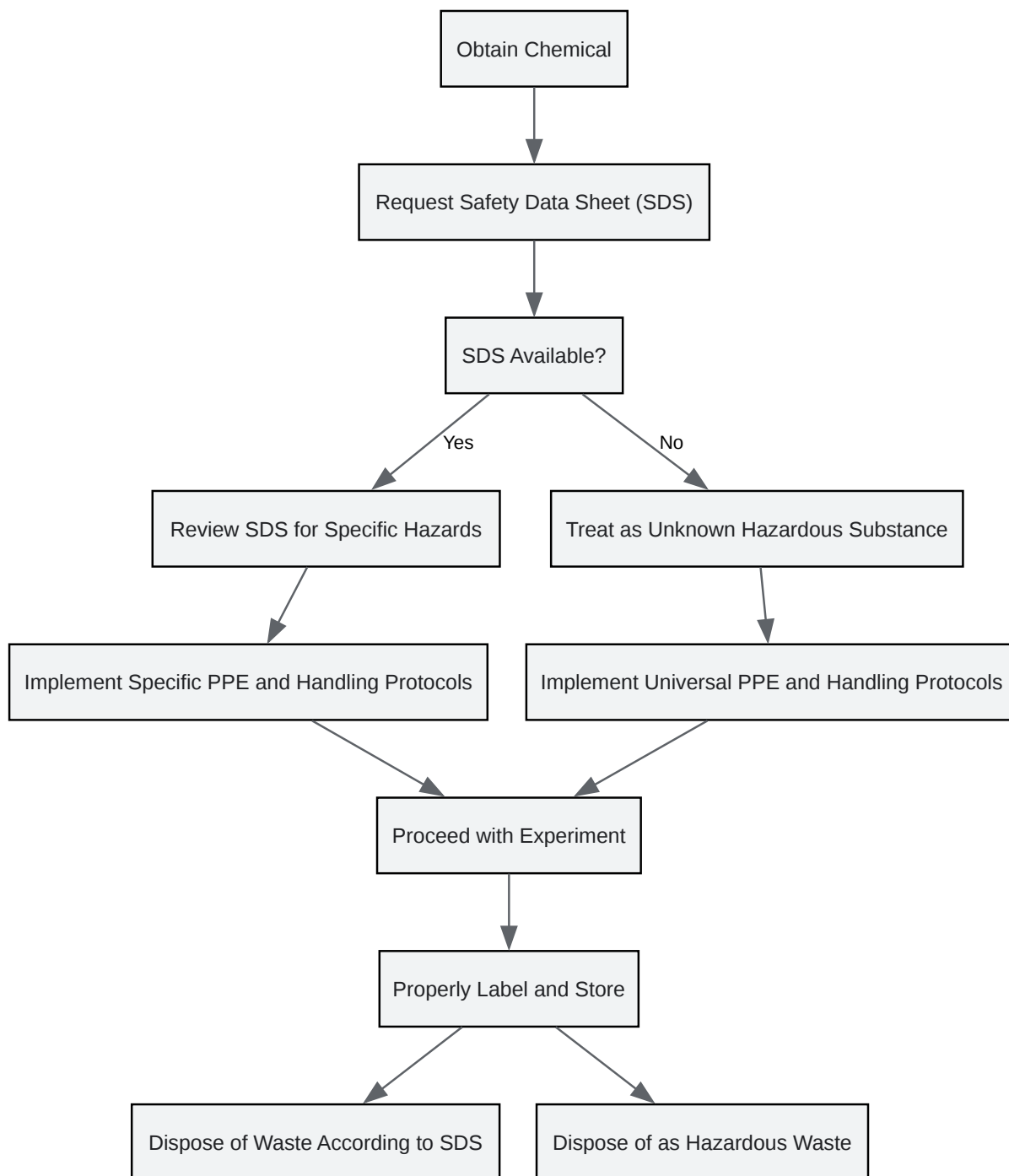
Recommended Personal Protective Equipment for Unknown Chemicals

The following table outlines the minimum recommended PPE for handling an unidentified chemical substance.

Body Part	Personal Protective Equipment	Specifications
Eyes	Safety Goggles	Chemical splash goggles provide a seal around the eyes and offer superior protection compared to safety glasses.
Face	Face Shield	To be worn in conjunction with safety goggles, especially when there is a risk of splashes or projectiles.
Hands	Chemical-Resistant Gloves	Select gloves (e.g., nitrile, neoprene) that are resistant to a broad range of chemicals. Double-gloving is recommended.
Body	Laboratory Coat	A flame-resistant lab coat that fastens securely is essential to protect skin and clothing.
Respiratory	Respirator	The need for respiratory protection should be assessed based on the potential for aerosolization. If required, a properly fitted respirator with the appropriate cartridges should be used.

Standard Laboratory Safety Workflow

The following diagram illustrates a logical workflow for ensuring safety when the identity of a chemical is uncertain.



[Click to download full resolution via product page](#)

Caption: Workflow for safe chemical handling with an emphasis on SDS acquisition.

To ensure the safety of all laboratory personnel, it is imperative to pause all work with "DA-67" until its identity and associated hazards can be definitively established. We recommend contacting the source or manufacturer of this substance to obtain the correct chemical name and a corresponding Safety Data Sheet.

- To cite this document: BenchChem. [Personal protective equipment for handling DA-67]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b568101#personal-protective-equipment-for-handling-da-67\]](https://www.benchchem.com/product/b568101#personal-protective-equipment-for-handling-da-67)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com